Technical Support Center: ATM Inhibitor-9 (HY-155091)

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Compound of Interest	
Compound Name:	ATM Inhibitor-9
Cat. No.:	B12392717

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ATM Inhibitor-9** (also known as Compd 7a, MedChemExpress catalog number HY-155091). This guide addresses common issues related to the inhibitor's solubility and stability.

Frequently Asked Questions (FAQs)

Q1: What is **ATM Inhibitor-9** and what is its mechanism of action?

A1: **ATM Inhibitor-9** is a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase.[1][2] ATM is a critical protein in the DNA damage response (DDR) pathway, specifically in repairing DNA double-strand breaks (DSBs).[3] By inhibiting ATM, this compound prevents the phosphorylation of downstream targets, thereby disrupting DNA repair, leading to cell cycle arrest and potentially apoptosis in cancer cells.[4] This makes it a valuable tool for cancer research and drug development.

Q2: In what solvents is **ATM Inhibitor-9** soluble?

A2: **ATM Inhibitor-9** is soluble in dimethyl sulfoxide (DMSO). While specific quantitative data for water and ethanol is not readily available, similar compounds often exhibit low solubility in aqueous solutions. For cell culture experiments, it is common to prepare a concentrated stock solution in DMSO and then dilute it in the aqueous culture medium.

Q3: How should I prepare and store stock solutions of **ATM Inhibitor-9**?

A3: It is recommended to prepare a stock solution of **ATM Inhibitor-9** in DMSO, for example, at a concentration of 10 mM. For storage, it is best to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C. This practice helps to avoid repeated freeze-thaw cycles which can degrade the compound. Stock solutions in DMSO are generally stable for at least one month when stored at -20°C and for up to six months at -80°C.[4]

Q4: What are the signs of degradation of **ATM Inhibitor-9**?

A4: Visual signs of degradation can include a change in the color or clarity of the stock solution. A decrease in the expected biological activity in your experiments can also be an indicator of degradation. If you suspect degradation, it is recommended to prepare a fresh stock solution.

Troubleshooting Guide

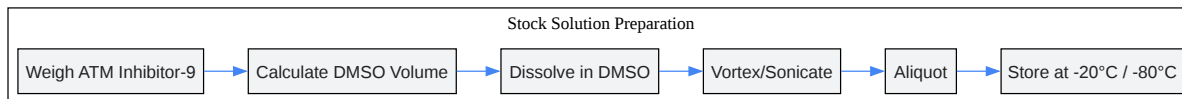| Problem	Possible Cause	Solution
Precipitation in stock solution	The inhibitor has limited solubility in the chosen solvent or has precipitated out of solution due to temperature changes.	Gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Precipitation in cell culture medium	The final concentration of DMSO is too high, or the inhibitor has low solubility in the aqueous medium.	Ensure the final DMSO concentration in your cell culture medium is low (typically ≤ 0.1%) to avoid solvent toxicity. Prepare intermediate dilutions in culture medium from the DMSO stock solution before adding to the final culture.
Inconsistent experimental results	The inhibitor may have degraded due to improper storage or multiple freeze-thaw cycles.	Always aliquot stock solutions into single-use vials to minimize freeze-thaw cycles. Prepare fresh stock solutions regularly (e.g., monthly).
No observable effect of the inhibitor	The concentration of the inhibitor is too low, or the cells are not sensitive to ATM inhibition.	Perform a dose-response experiment to determine the optimal concentration for your cell line. Confirm the expression and activity of ATM in your cell model.

Quantitative Data Summary

Parameter	Value	Reference
Synonyms	Compd 7a	MedChemExpress
Catalog Number	HY-155091	MedChemExpress
IC_{50} (ATM kinase)	5 nM	MedChemExpress
Molecular Weight	497.59	MedChemExpress
Formula	$C_{28}H_{27}N_5O_4$	MedChemExpress
Solubility in DMSO	≥ 10 mM	General Recommendation
Stock Solution Storage	-20°C (1 month) or -80°C (6 months)	[4]

Experimental Protocols & Workflows

Protocol for Preparing a 10 mM Stock Solution of ATM Inhibitor-9

- Weighing the compound: Accurately weigh a specific amount of **ATM Inhibitor-9** powder (e.g., 5 mg) in a sterile microcentrifuge tube.

- Calculating the solvent volume: Calculate the volume of DMSO required to achieve a 10 mM concentration. The molecular weight of **ATM Inhibitor-9** is 497.59 g/mol .

  - Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)

  - For 5 mg: Volume (L) = (0.005 g / 497.59 g/mol) / 0.01 mol/L = 0.0010048 L = 1.005 mL

- Dissolving the compound: Add the calculated volume of high-purity, anhydrous DMSO to the tube containing the inhibitor.

- Ensuring complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.

- Storage: Aliquot the stock solution into sterile, single-use tubes and store at -20°C or -80°C.

Stock Solution Preparation

Weigh ATM Inhibitor-9 → Calculate DMSO Volume → Dissolve in DMSO → Vortex/Sonicate → Aliquot → Store at -20°C / -80°C

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Workflow for preparing a stock solution of **ATM Inhibitor-9**.

General Protocol for a Cell-Based Assay

- Cell Seeding: Seed the cells in a multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment.

- Inhibitor Preparation: Thaw an aliquot of the **ATM Inhibitor-9** stock solution. Prepare serial dilutions of the inhibitor in the appropriate cell culture medium. Remember to include a vehicle control (medium with the same final concentration of DMSO).

- Cell Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of the inhibitor.

- Incubation: Incubate the cells for the desired period.

- Assay: Perform the desired downstream analysis, such as a cell viability assay (e.g., MTT or CellTiter-Glo), western blotting for phosphorylated ATM targets, or immunofluorescence staining.

Cell-Based Assay Workflow

Seed Cells

Prepare Inhibitor Dilutions

Treat Cells

Incubate

Downstream Analysis
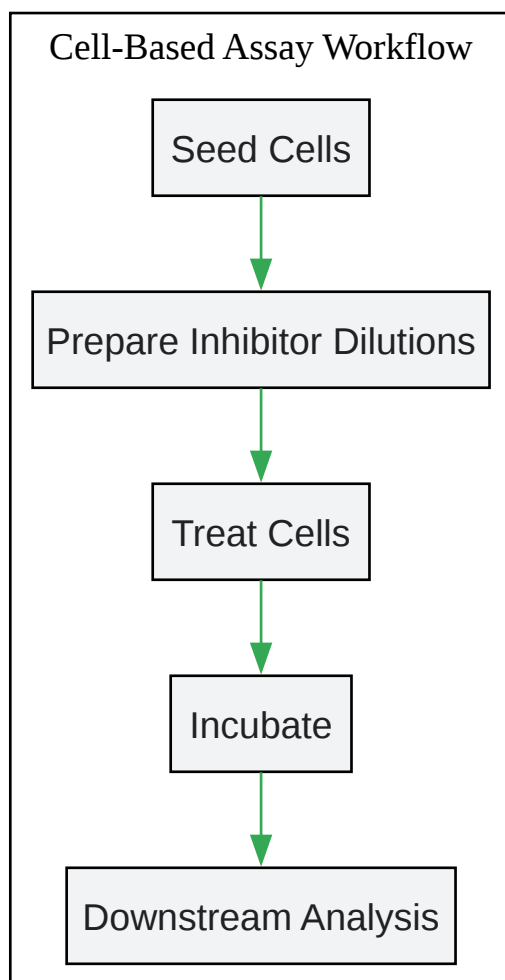
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A general workflow for a cell-based assay using **ATM Inhibitor-9**.

Signaling Pathway

ATM is a central kinase in the DNA damage response pathway. Upon activation by DNA double-strand breaks, ATM phosphorylates a multitude of downstream substrates to orchestrate cell cycle arrest, DNA repair, or apoptosis.
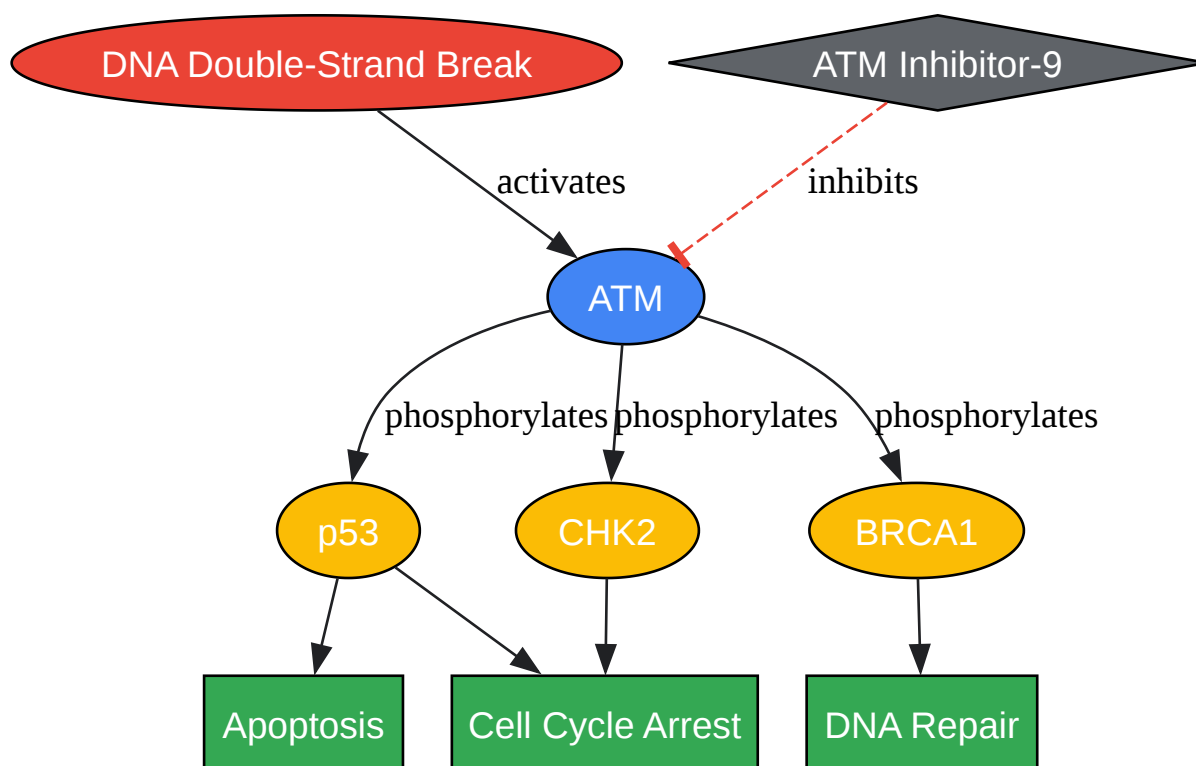
Simplified ATM signaling pathway and the point of inhibition by **ATM Inhibitor-9**.

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[https://www.benchchem.com/product/b12392717#atm-inhibitor-9-solubility-and-stability-issues]

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